

An In-depth Technical Guide to 8-Hydroxydaidzein: Chemical Structure and Physical Properties

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Compound of Interest

Compound Name: 8-Hydroxydaidzein

Cat. No.: B1683512

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Abstract

8-Hydroxydaidzein, a hydroxylated isoflavone primarily found in fermented soy products, has garnered significant scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure and physical properties of **8-Hydroxydaidzein**. It includes detailed spectral data, experimental protocols for its isolation and analysis, and a review of its known signaling pathway interactions. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure

8-Hydroxydaidzein, systematically named 7,8-dihydroxy-3-(4-hydroxyphenyl)chromen-4-one, is a derivative of the well-known soy isoflavone, daidzein.^{[1][2]} The introduction of a hydroxyl group at the C-8 position of the chromen-4-one ring significantly influences its physicochemical and biological properties.

Identifier	Value
IUPAC Name	7,8-dihydroxy-3-(4-hydroxyphenyl)chromen-4-one[1][2]
Synonyms	4',7,8-Trihydroxyisoflavone, 7,8,4'-Trihydroxyisoflavone
CAS Number	75187-63-2
Molecular Formula	C ₁₅ H ₁₀ O ₅ [1]
Molecular Weight	270.24 g/mol
SMILES	<chem>C1=CC(=CC=C1C2=COC3=C(C2=O)C=CC(=C3O)O)O</chem>
InChI	InChI=1S/C15H10O5/c16-9-3-1-8(2-4-9)11-7-20-15-10(13(11)18)5-6-12(17)14(15)19/h1-7,16-17,19H
InChIKey	BMZFZTMWBCFKSS-UHFFFAOYSA-N

Physical and Chemical Properties

8-Hydroxydaidzein is a solid at room temperature and exhibits limited solubility in water. Its stability is pH-dependent, with noted instability in alkaline solutions.

Property	Value	Source
Physical Description	Solid	
Melting Point	210 °C	
Water Solubility	14.2 mg/L	
logP	2.1	
pKa (strongest acidic)	8.9	
Polar Surface Area	87.49 Å²	
Rotatable Bond Count	1	
Stability	Unstable in alkaline solutions (pH > 7)	

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **8-Hydroxydaidzein**.

Mass Spectrometry (MS/MS):

- Precursor m/z: 271.0601 [M+H]⁺
- Major Fragments: 215, 152.9

¹³C NMR Spectroscopy: While a complete, assigned spectrum from a single source is not readily available, data from various sources indicate characteristic shifts for the isoflavone core and the additional hydroxyl group.

(Note: The following is a representative, though not exhaustive, list of expected chemical shifts based on available data.)

Carbon Atom	Expected Chemical Shift (ppm)
C-2	~153
C-3	~123
C-4	~175
C-4a	~116
C-5	~115
C-6	~110
C-7	~145
C-8	~130
C-8a	~148
C-1'	~121
C-2', C-6'	~130
C-3', C-5'	~115
C-4'	~157

UV-Vis Spectroscopy: Isoflavones typically exhibit two major absorption bands in the UV-Vis spectrum. For **8-Hydroxydaidzein**, these are expected around 260 nm (Band II) and 330 nm (Band I).

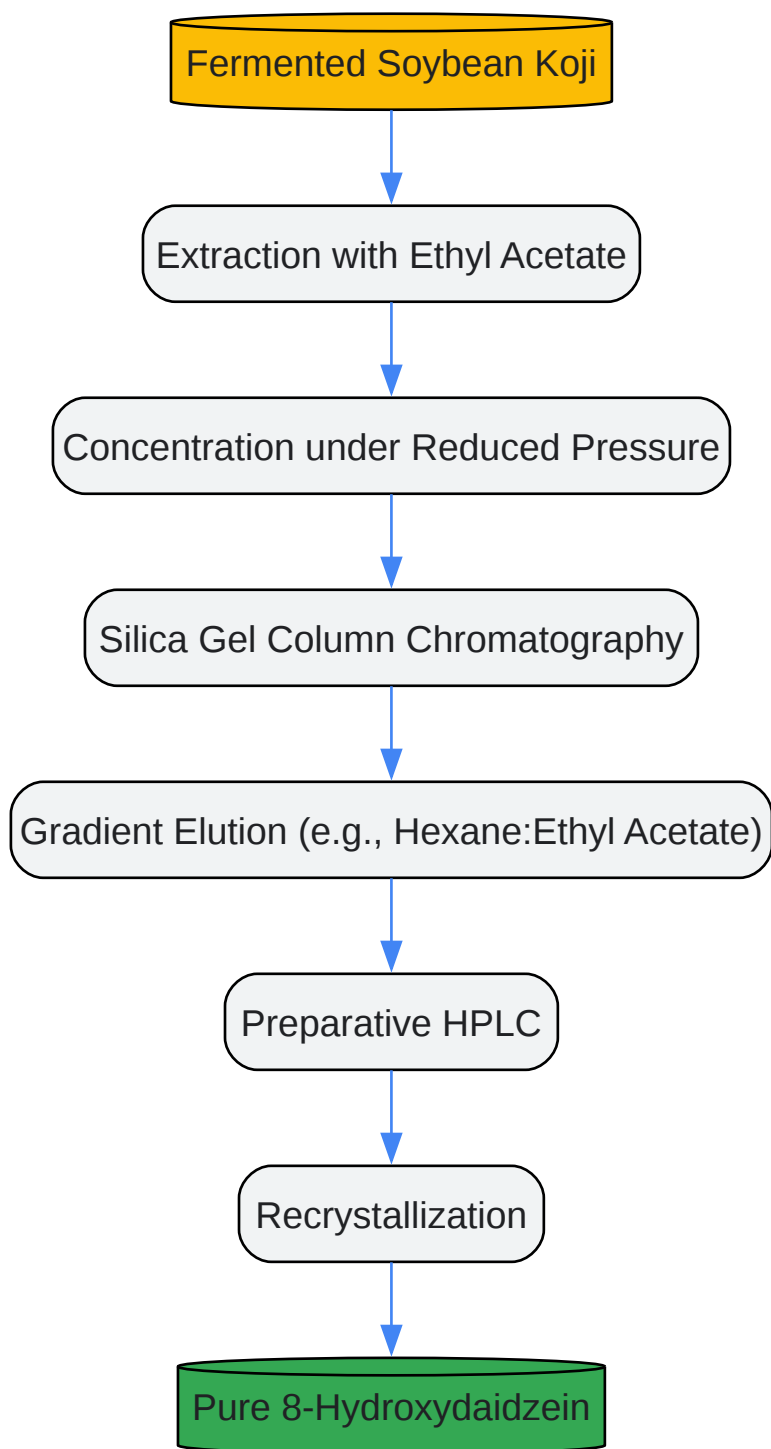
Infrared (IR) Spectroscopy: Key expected vibrational bands for **8-Hydroxydaidzein** include:

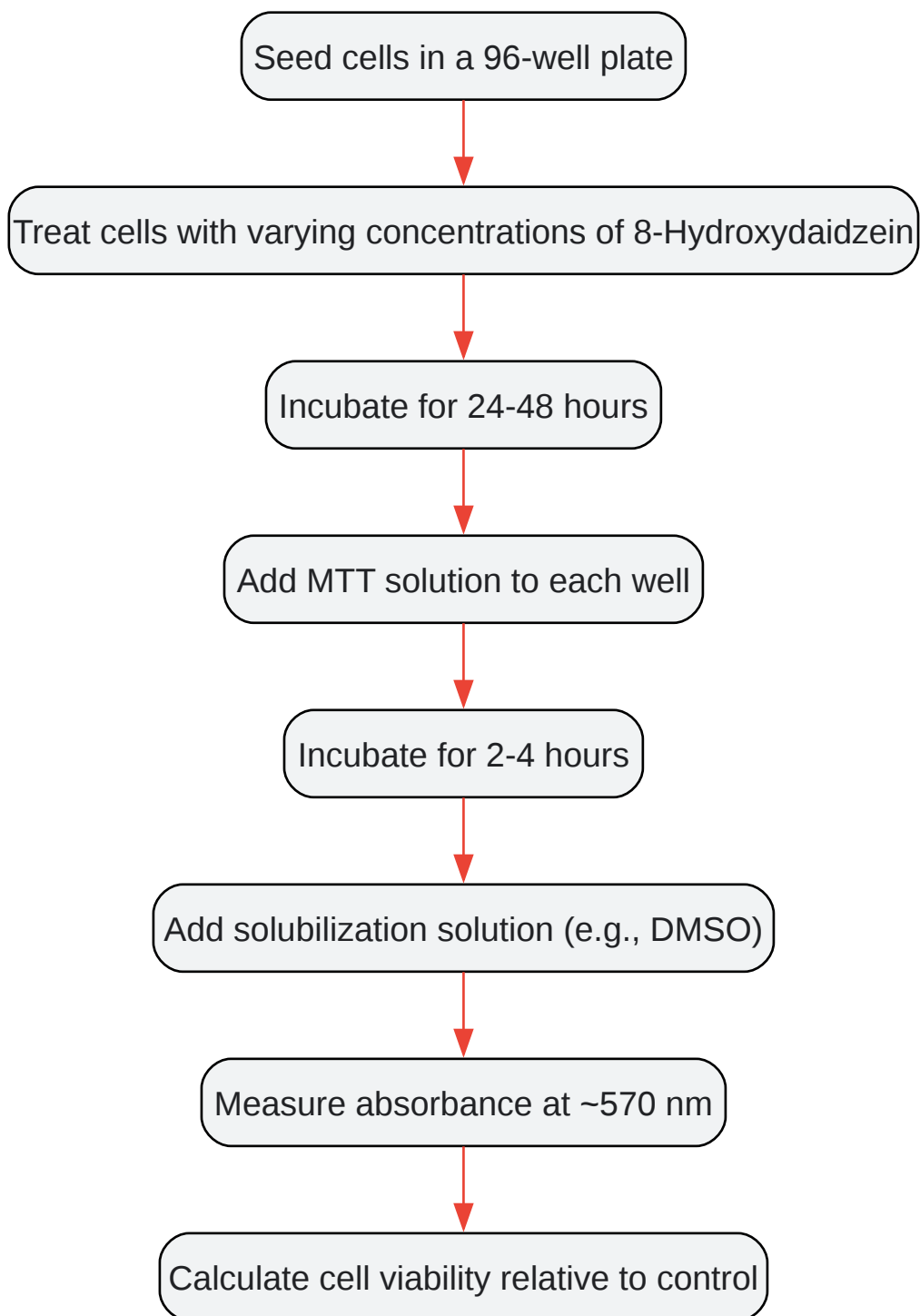
- O-H stretching: $\sim 3200\text{-}3600\text{ cm}^{-1}$ (broad, due to hydroxyl groups)
- C=O stretching (ketone): $\sim 1620\text{-}1640\text{ cm}^{-1}$
- C=C stretching (aromatic): $\sim 1450\text{-}1600\text{ cm}^{-1}$
- C-O stretching: $\sim 1000\text{-}1300\text{ cm}^{-1}$

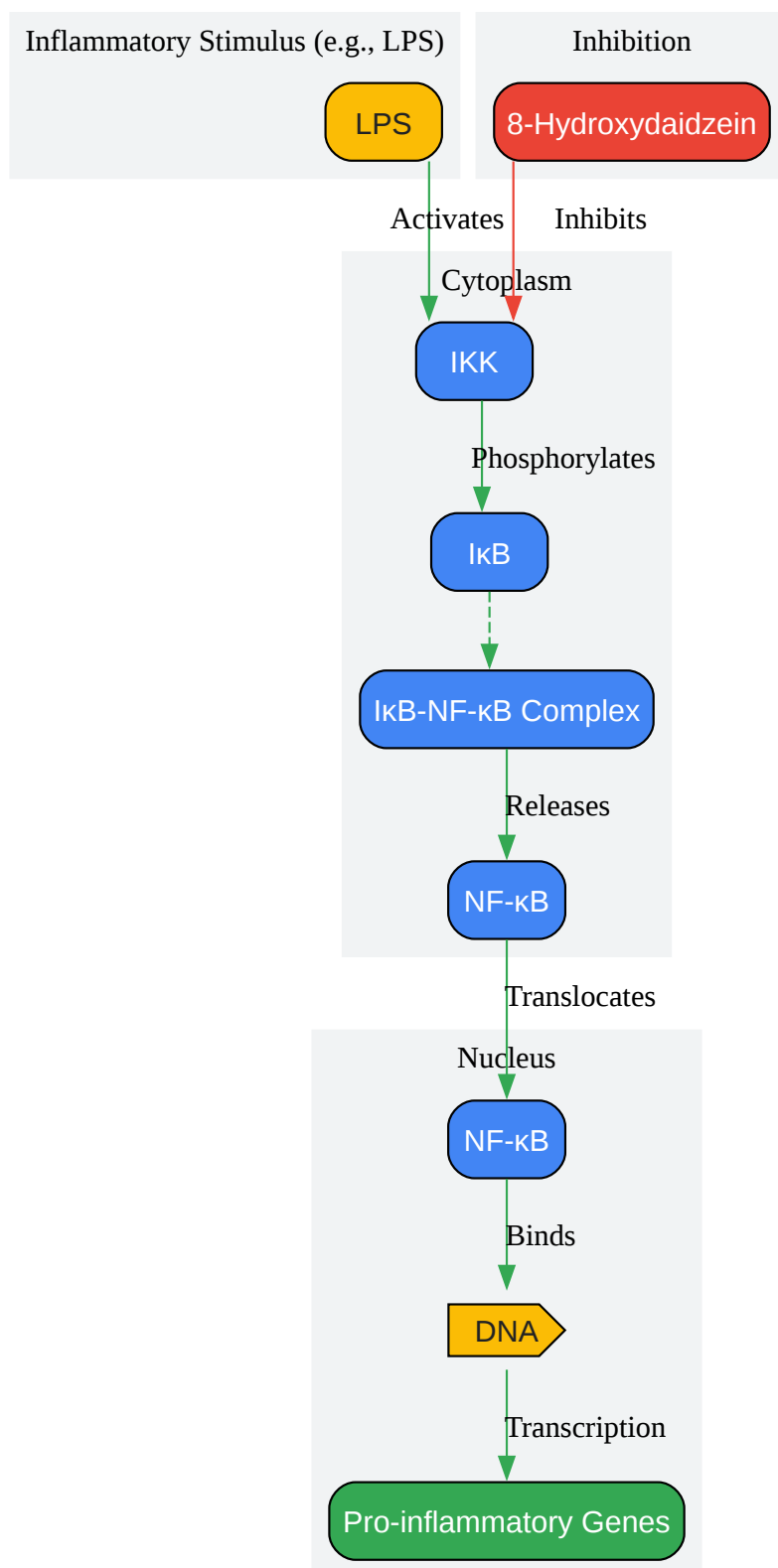
Experimental Protocols

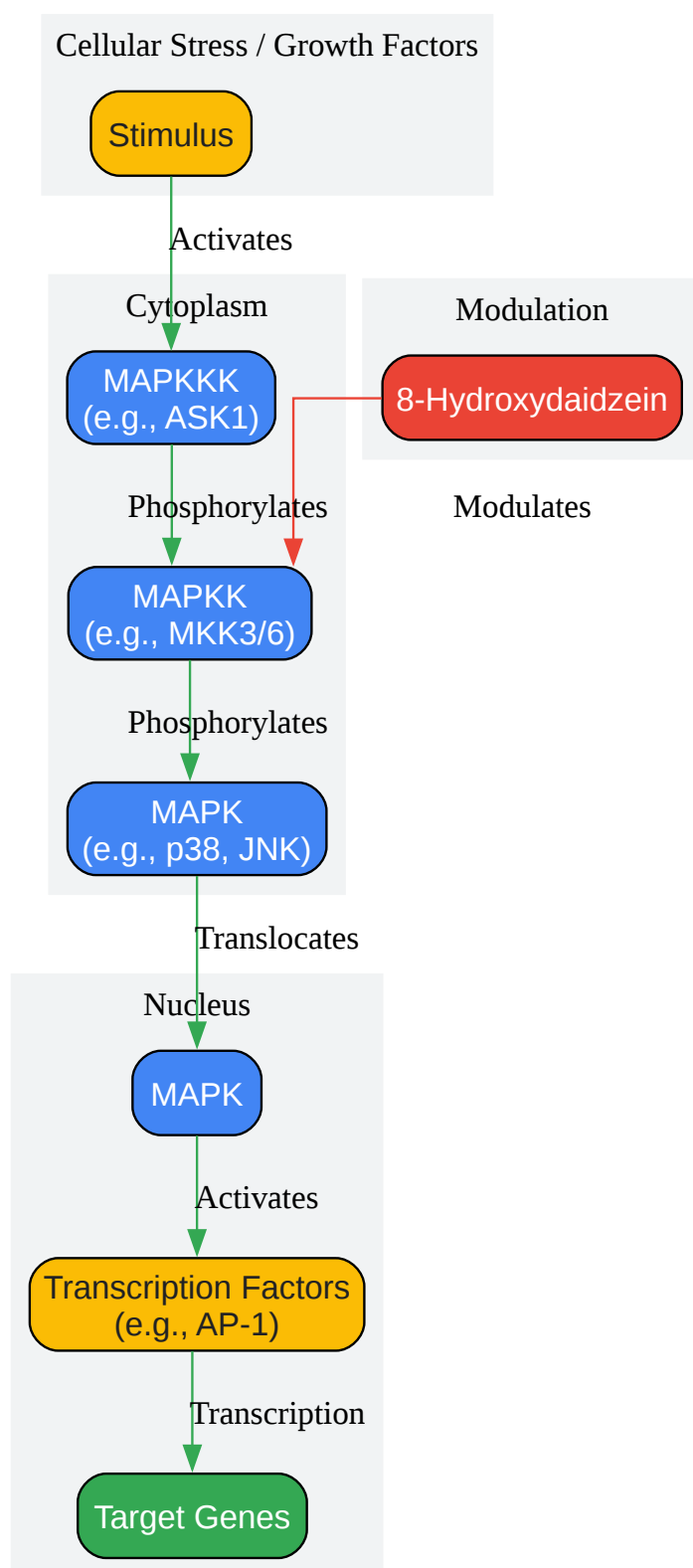
Isolation of 8-Hydroxydaidzein from Fermented Soy

This protocol outlines a general procedure for the isolation of **8-Hydroxydaidzein** from a fermented soybean source.









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References

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